

Inavolisib Technical Support Center: Navigating Solubility Challenges

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Compound of Interest

Compound Name: *Inavolisib*

Cat. No.: *B607613*

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding solubility issues encountered when working with **inavolisib** (also known as GDC-0077) in DMSO. Our aim is to equip researchers with the necessary information to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: Is **inavolisib** soluble in DMSO?

A1: Yes, **inavolisib** is soluble in dimethyl sulfoxide (DMSO).^{[1][2]} Commercially available data indicates a high solubility, with concentrations of up to 100 mg/mL being achievable.^[1] However, it is crucial to use fresh, high-quality DMSO to achieve optimal dissolution.

Q2: Why is my **inavolisib** not fully dissolving in DMSO?

A2: Several factors can contribute to incomplete dissolution. A primary reason is the hygroscopic nature of DMSO, which readily absorbs moisture from the atmosphere.^[1] This absorbed water can significantly reduce the solubility of **inavolisib**. Additionally, the quality and purity of the **inavolisib** lot can influence its solubility.

Q3: What is the recommended procedure for dissolving **inavolisib** in DMSO?

A3: To prepare a stock solution, it is recommended to use newly opened, anhydrous DMSO.^[1] Aiding the dissolution process by vortexing and sonicating the solution is also advised.^[1] For a detailed step-by-step guide, please refer to the Experimental Protocols section.

Q4: Can I store **inavolisib** stock solutions in DMSO?

A4: Yes, **inavolisib** stock solutions in DMSO can be stored. For short-term storage, -20°C is suitable for up to one month. For longer-term storage, it is recommended to store aliquots at -80°C, which can maintain stability for up to six months.^[1] It is important to avoid repeated freeze-thaw cycles.

Q5: My **inavolisib** precipitates when I add the DMSO stock solution to my aqueous cell culture media. What should I do?

A5: This is a common issue when diluting a DMSO-solubilized compound into an aqueous buffer or media. To mitigate this, ensure the final concentration of DMSO in your cell culture medium is low, typically below 0.5%, to avoid cytotoxicity. Adding the DMSO stock dropwise while gently vortexing the media can aid in dispersion. Pre-warming the media to 37°C may also help prevent precipitation.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inavolisib powder does not fully dissolve in DMSO.	1. DMSO has absorbed moisture. 2. Insufficient mixing. 3. Inavolisib lot variability.	1. Use a fresh, unopened bottle of anhydrous DMSO. 2. Vortex the solution vigorously and sonicate in a water bath for 10-15 minutes. 3. If the issue persists, contact the supplier for lot-specific solubility information.
A precipitate forms immediately upon adding the inavolisib DMSO stock to aqueous media.	1. Rapid change in solvent polarity. 2. High final concentration of inavolisib. 3. Low temperature of the aqueous media.	1. Add the DMSO stock solution drop-by-drop to the media while gently vortexing. 2. Consider making an intermediate dilution in media with a slightly higher DMSO concentration before the final dilution. 3. Pre-warm the cell culture media to 37°C before adding the inavolisib stock.
A precipitate appears in the cell culture plate after incubation.	1. Compound has low aqueous stability over time. 2. Interaction with components in the serum or media.	1. Prepare fresh dilutions of inavolisib for each experiment. 2. Reduce the serum concentration if possible, or test different types of serum. 3. Visually inspect plates before and after adding cells to differentiate between compound precipitation and cellular debris.
Inconsistent experimental results.	1. Inaccurate concentration of the stock solution due to incomplete dissolution. 2. Degradation of inavolisib in the stock solution.	1. Ensure the compound is fully dissolved before making dilutions. Consider a brief centrifugation to pellet any undissolved material before taking the supernatant for

dilution. 2. Aliquot the stock solution upon preparation to minimize freeze-thaw cycles and store at -80°C.

Data Presentation

Table 1: Solubility of **Inavolisib** in Common Solvents

Solvent	Solubility
DMSO (Dimethyl Sulfoxide)	100 mg/mL ^[1]
Water	Insoluble
Ethanol	Insoluble

Note: It is highly recommended to use fresh, anhydrous DMSO for optimal solubility.

Experimental Protocols

Protocol for Preparing a 10 mM Inavolisib Stock Solution in DMSO

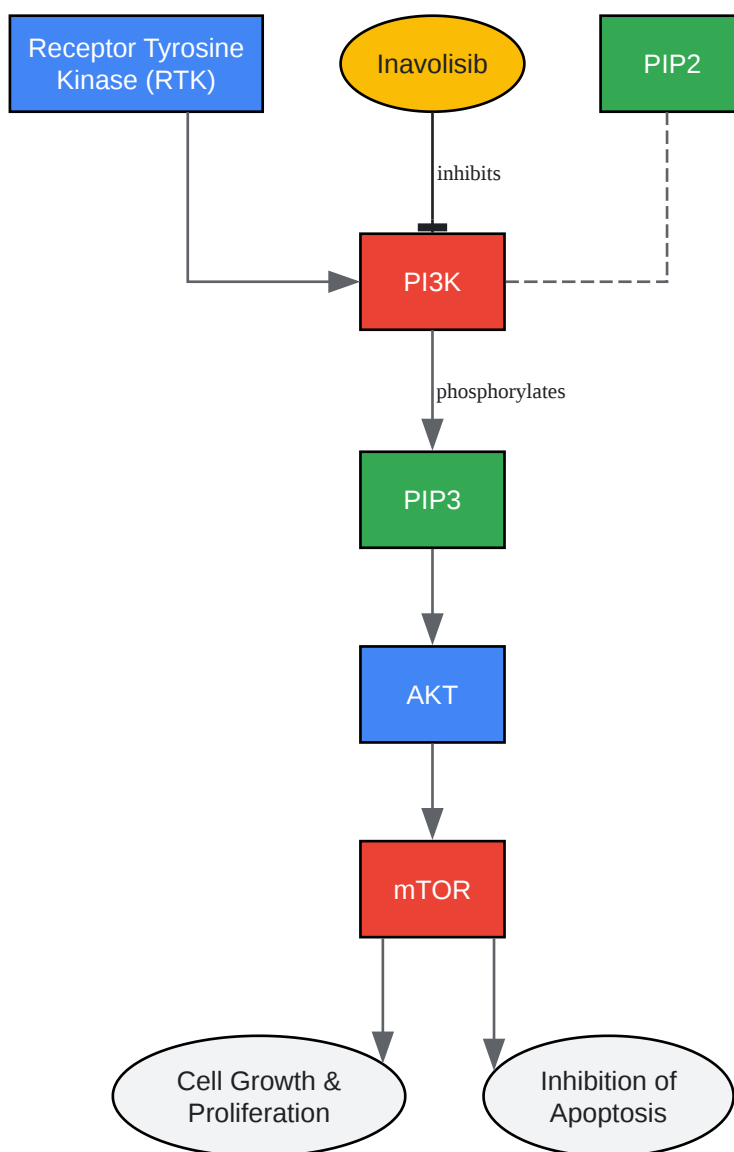
Materials:

- **Inavolisib** powder (Molecular Weight: 407.37 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator water bath

Procedure:

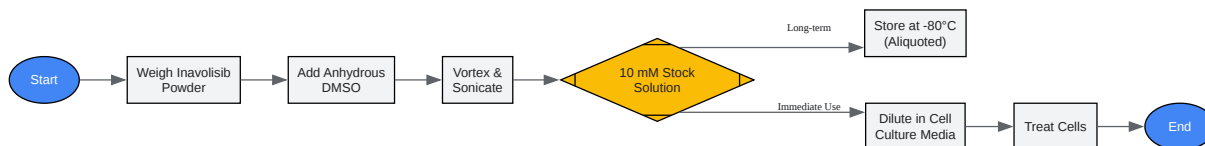
- Weighing: Accurately weigh out 4.07 mg of **inavolisib** powder and place it into a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **inavolisib** powder.
- Dissolution:
 - Vortex the tube vigorously for 1-2 minutes.
 - Place the tube in a sonicator water bath for 10-15 minutes to ensure complete dissolution. Visually inspect the solution to confirm there are no visible particles.
- Storage:
 - For immediate use, the solution can be kept at room temperature, protected from light.
 - For short-term storage (up to 1 month), store at -20°C.
 - For long-term storage (up to 6 months), aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.^[1]

Mandatory Visualizations



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Caption: **Inavolisib** inhibits the PI3K/AKT/mTOR signaling pathway.



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Caption: Workflow for preparing and using **inavolisib** in cell-based assays.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. forpatients.roche.com [forpatients.roche.com]
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